Spectroscopic Analysis of 2-(2-aminophenoxy)acetic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*2-(2-aminophenoxy)acetic Acid*
CAS No.:	*4323-68-6*
Cat. No.:	*B1276884*

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An in-depth guide to the spectroscopic characterization of **2-(2-aminophenoxy)acetic acid**, a molecule of significant interest in chemical synthesis and drug development. This document provides a comprehensive overview of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, crucial for the structural elucidation and quality control of this compound.

Introduction

2-(2-aminophenoxy)acetic acid is a bifunctional organic molecule incorporating a phenoxyacetic acid moiety and an aniline functionality. This unique structural arrangement makes it a valuable building block in the synthesis of a variety of more complex molecules, including pharmaceuticals and other biologically active compounds. Accurate and comprehensive spectroscopic analysis is paramount to confirm the identity, purity, and structure of **2-(2-aminophenoxy)acetic acid**. This guide offers a detailed examination of the expected spectroscopic data, providing researchers, scientists, and drug development professionals with the necessary information for its characterization.

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Due to the limited availability of published experimental spectra for **2-(2-aminophenoxy)acetic acid**, this guide will focus on the predicted spectroscopic features based on the known chemical shifts and fragmentation patterns of its constituent functional groups. These predictions serve as a robust framework for the interpretation of experimentally acquired data.

Molecular Structure and Key Features

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data. The structure of **2-(2-aminophenoxy)acetic acid**, with its key functional groups, is illustrated below.

Figure 1: Molecular Structure of **2-(2-aminophenoxy)acetic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **2-(2-aminophenoxy)acetic acid** is expected to show distinct signals for the aromatic protons, the methylene protons of the acetic acid side chain, the amine protons, and the carboxylic acid proton.

Experimental Protocol:

- Dissolve approximately 5-10 mg of **2-(2-aminophenoxy)acetic acid** in a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$).
- Transfer the solution to a 5 mm NMR tube.
- Acquire the ^{1}H NMR spectrum on a 400 MHz or higher field spectrometer.
- Process the data, including Fourier transformation, phase correction, and baseline correction.
- Integrate the signals and determine the chemical shifts (δ) in parts per million (ppm) relative to a reference standard (e.g., tetramethylsilane, TMS).

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Predicted ^{1}H NMR Data:

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~10-12	Singlet (broad)	1H	-COOH
~6.7-7.2	Multiplet	4H	Aromatic protons
~4.6	Singlet	2H	-O-CH_2-
~4.5-5.5	Singlet (broad)	2H	-NH_2

Interpretation:

- Carboxylic Acid Proton (-COOH): A broad singlet is expected in the downfield region (10-12 ppm) due to hydrogen bonding and chemical exchange.
- Aromatic Protons: The four protons on the benzene ring will appear as a complex multiplet in the aromatic region (6.7-7.2 ppm). The ortho, meta, and para substitution pattern will lead to overlapping signals.
- Methylene Protons (-O-CH_2-): A singlet corresponding to the two methylene protons is anticipated around 4.6 ppm. The adjacent oxygen atom deshields these protons, shifting them downfield.
- Amine Protons (-NH_2): The two amine protons are expected to produce a broad singlet in the region of 4.5-5.5 ppm. The chemical shift and broadness of this peak can be highly dependent on the solvent, concentration, and temperature.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Experimental Protocol:

- Prepare a more concentrated sample (20-50 mg) in a suitable deuterated solvent.
- Acquire the ^{13}C NMR spectrum, typically using a proton-decoupled pulse sequence.

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- Process the data to obtain a spectrum with sharp singlet signals for each unique carbon atom.

Predicted ^{13}C NMR Data:

Chemical Shift (δ, ppm)	Assignment
~170	-COOH
~145	C-O (aromatic)
~135	C-NH_2 (aromatic)
~115-125	Aromatic CH carbons
~65	-O-CH_2-

Interpretation:

- Carbonyl Carbon (-COOH): The carboxylic acid carbonyl carbon will be the most downfield signal, expected around 170 ppm.
- Aromatic Carbons: The six aromatic carbons will resonate in the 115-145 ppm region. The carbon attached to the ether oxygen (C-O) and the carbon attached to the amine group (C-NH_2) will be at the lower field end of this range due to the electron-donating effects of these substituents. The remaining four aromatic CH carbons will appear as distinct signals within this range.
- Methylene Carbon (-O-CH_2-): The methylene carbon is expected to appear around 65 ppm, shifted downfield by the adjacent oxygen atom.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Experimental Protocol:

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- Prepare the sample as a KBr pellet or a thin film on a salt plate (for liquids or low-melting solids).
- Acquire the IR spectrum using an FTIR spectrometer over the range of 4000-400 cm^{-1}.
- Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Predicted IR Data:

Wavenumber (cm^{-1})	Intensity	Assignment
3300-3500	Medium, Broad	N-H stretching (amine)
2500-3300	Broad	O-H stretching (carboxylic acid)
~1700	Strong	C=O stretching (carboxylic acid)
~1600, ~1480	Medium	C=C stretching (aromatic ring)
~1230	Strong	C-O stretching (ether)
~1100	Strong	C-N stretching (aromatic amine)

Interpretation:

- N-H and O-H Stretching: The IR spectrum will be characterized by broad absorption bands in the high-frequency region. A medium, broad band between 3300-3500 cm^{-1} corresponds to the N-H stretching vibrations of the primary amine. A very broad band from 2500-3300 cm^{-1} is characteristic of the O-H stretching of the carboxylic acid, which is broadened due to hydrogen bonding.
- C=O Stretching: A strong, sharp absorption peak around 1700 cm^{-1} is indicative of the carbonyl (C=O) stretching of the carboxylic acid.

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- Aromatic C=C Stretching: Medium intensity peaks around 1600 and 1480 cm^{-1} are due to the carbon-carbon stretching vibrations within the aromatic ring.

- C-O and C-N Stretching: A strong band around 1230 cm^{-1} is expected for the asymmetric C-O-C stretching of the aryl ether. The C-N stretching of the aromatic amine will likely appear as a strong band around 1100 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure.

Experimental Protocol:

- Introduce a small amount of the sample into the mass spectrometer, typically using an ionization technique such as Electrospray Ionization (ESI) or Electron Impact (EI).

- Acquire the mass spectrum, which plots the relative abundance of ions versus their mass-to-charge ratio (m/z).

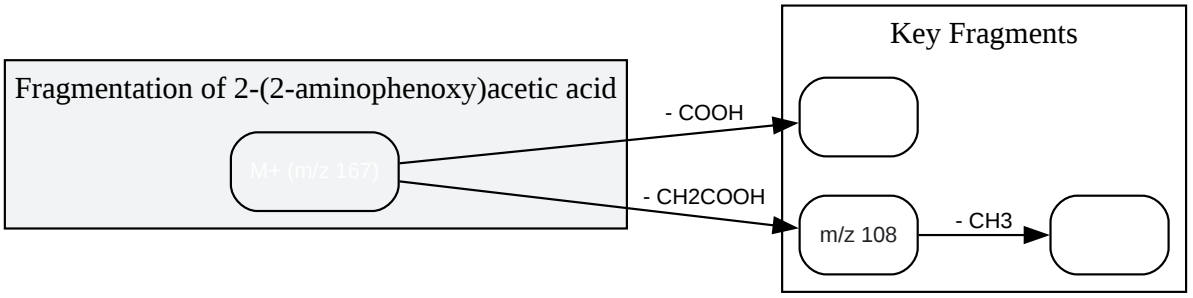
- Identify the molecular ion peak and analyze the major fragment ions.

Predicted Mass Spectrometry Data:

- Molecular Ion (M^+): For **2-(2-aminophenoxy)acetic acid** ($C_8H_9NO_3$), the expected molecular weight is approximately 167.16 g/mol . The mass spectrum should show a molecular ion peak at m/z = 167 (under EI) or a protonated molecule $[M+H]^+$ at m/z = 168 (under ESI).

- Key Fragmentation Pathways:

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Figure 2: Predicted Mass Spectrometry Fragmentation Pathway.

Interpretation:

- Loss of Carboxyl Group: A common fragmentation would be the loss of the carboxylic acid group (-COOH), resulting in a fragment ion at m/z = 122.
- Loss of Acetic Acid Side Chain: Cleavage of the ether bond could lead to the loss of the entire acetic acid side chain (-CH_2COOH), generating a fragment corresponding to aminophenol at m/z = 109, which could further fragment. A more likely fragmentation is the loss of the carboxymethyl radical to give a cation at m/z = 108.
- Further Fragmentation: The resulting fragment ions can undergo further fragmentation, such as the loss of CO or HCN, leading to a series of smaller ions that can help to piece together the structure of the original molecule.

Conclusion

The comprehensive spectroscopic analysis of **2-(2-aminophenoxy)acetic acid**, incorporating ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry, provides a detailed and unambiguous confirmation of its molecular structure. The predicted data presented in this guide serves as a valuable reference for researchers in the fields of chemical synthesis and drug development, enabling them to confidently identify and characterize this important chemical intermediate. The consistent application of these analytical techniques ensures the quality and integrity of the

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compound, which is essential for its successful application in further research and development.

References

Due to the lack of specific literature containing the complete experimental spectroscopic data for **2-(2-aminophenoxy)acetic acid**, this section cannot be populated with direct citations for the data. The predicted values are based on established principles of spectroscopic interpretation, for which general organic chemistry and spectroscopy textbooks are the primary authoritative sources.

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